

# Essential Safety and Logistical Information for Handling VY-3-135

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## Compound of Interest

Compound Name: VY-3-135

Cat. No.: B7715557

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of research compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **VY-3-135**, a potent and orally active ACSS2 inhibitor used in cancer research.[1][2] The following procedural guidance is designed to be a preferred source for laboratory safety and chemical handling, fostering a culture of safety and precision.

## Personal Protective Equipment (PPE) and Engineering Controls

While **VY-3-135** is shipped as a non-hazardous chemical, it is crucial to adhere to standard laboratory safety protocols to minimize exposure and prevent contamination.[3] The following table summarizes the recommended personal protective equipment and engineering controls when handling **VY-3-135** powder and solutions.

Item	Specification	Purpose
Gloves	Nitrile or other chemical-resistant gloves	Protects skin from direct contact.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or airborne particles.
Lab Coat	Standard laboratory coat	Protects skin and clothing from contamination.
Ventilation	Chemical fume hood	Recommended when weighing the powder or preparing stock solutions to minimize inhalation of airborne particles.

## Operational Plan: From Receipt to Experimentation

A systematic approach to handling **VY-3-135** ensures both safety and experimental integrity.

### Receiving and Storage

Upon receipt, visually inspect the container for any damage. **VY-3-135** is a solid powder.<sup>[3][4]</sup> Recommended storage conditions are critical for maintaining the compound's stability.

Form	Storage Temperature	Duration	Additional Notes
Solid Powder	-20°C	Long-term (months to years)	Store in a dry, dark place. <sup>[3]</sup>
0 - 4°C	Short-term (days to weeks)		
Stock Solution	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light. <sup>[1]</sup>
-20°C	Up to 1 month		

## Preparation of Stock Solutions

**VY-3-135** is typically dissolved in dimethyl sulfoxide (DMSO) to prepare a concentrated stock solution.<sup>[2]</sup>

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

- Materials:
  - **VY-3-135** powder (Molecular Weight: 429.52 g/mol )<sup>[3]</sup>
  - Anhydrous DMSO
  - Sterile microcentrifuge tubes or vials
  - Calibrated pipettes
  - Vortex mixer
  - Analytical balance
- Procedure:
  1. Equilibrate the vial of **VY-3-135** powder to room temperature before opening to prevent condensation.<sup>[5]</sup>
  2. Weigh the desired amount of **VY-3-135** powder in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.295 mg of **VY-3-135**.
  3. Add the appropriate volume of DMSO to the powder.
  4. Vortex the solution until the powder is completely dissolved. Gentle warming in a water bath can aid dissolution if necessary.<sup>[1]</sup>
  5. Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
  6. Label the aliquots clearly with the compound name, concentration, date, and storage temperature.

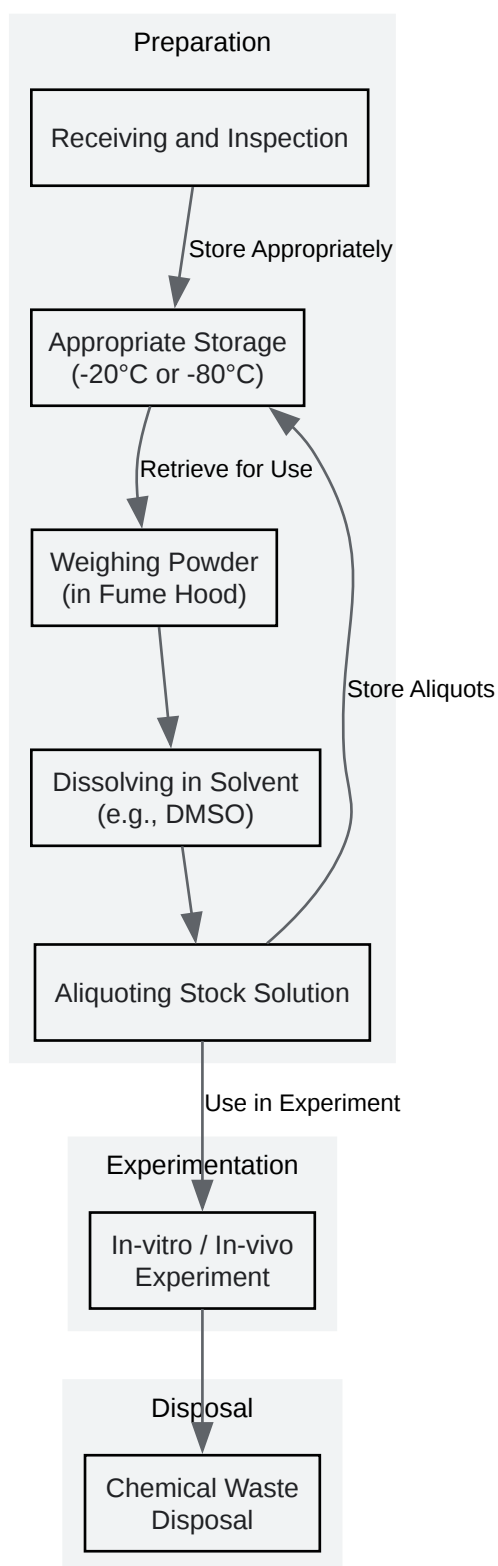
7. Store the aliquots at -80°C or -20°C as indicated in the storage table.[\[1\]](#)

## Disposal Plan

Dispose of all waste materials, including empty vials, used pipette tips, and solutions containing **VY-3-135**, in accordance with local, state, and federal regulations for chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines. Unused stock solutions should be treated as chemical waste.

## Visualizing the Workflow

The following diagram illustrates the key steps in the safe handling workflow for **VY-3-135**.



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Caption: Workflow for Safe Handling of **VY-3-135**.

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